

physical and chemical properties of 3-(Bromomethyl)phenol

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Compound of Interest

Compound Name: 3-(Bromomethyl)phenol

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An In-depth Technical Guide to 3-(Bromomethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and biological properties of **3-(Bromomethyl)phenol** (CAS No: 74597-04-9). It is intended to be a valuable resource for professionals in research, and drug development, offering detailed information on its characteristics, synthesis, and applications.

Core Physical and Chemical Properties

3-(Bromomethyl)phenol is a solid organic compound characterized by a phenol ring substituted with a bromomethyl group at the meta-position.^[1] This structure contributes significantly to its reactivity and utility as an intermediate in organic synthesis.^[1] It is also known by other names such as m-(Bromomethyl)phenol and 3-Hydroxybenzyl bromide.^{[2][3][4]}

Table 1: Physical and Chemical Data of **3-(Bromomethyl)phenol**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrO	[1][2][3][5][6][7][8][9]
Molecular Weight	187.03 g/mol	[1][3][7][8][9]
Appearance	White to off-white or colorless solid	[2][7]
Boiling Point	272.055°C at 760 mmHg	[2][6]
Density	1.593 - 1.6 g/cm ³	[2][6][7]
Flash Point	118.335°C	[2][7]
pKa	9.55 ± 0.10 (Predicted)	[7]
Refractive Index	1.612	[2]
Storage Conditions	Store in freezer, under -20°C, in an inert atmosphere.	[7][10]

Chemical Reactivity and Synthesis

The chemical behavior of **3-(Bromomethyl)phenol** is dominated by the presence of the reactive bromomethyl group attached to the phenolic ring.[1] This makes the compound highly susceptible to nucleophilic substitution reactions, where the bromine atom is displaced by a nucleophile.[1] This reactivity is a key feature exploited in various synthetic applications.[1]

The phenolic hydroxyl group, in contrast, does not readily undergo substitution or elimination reactions.[11]

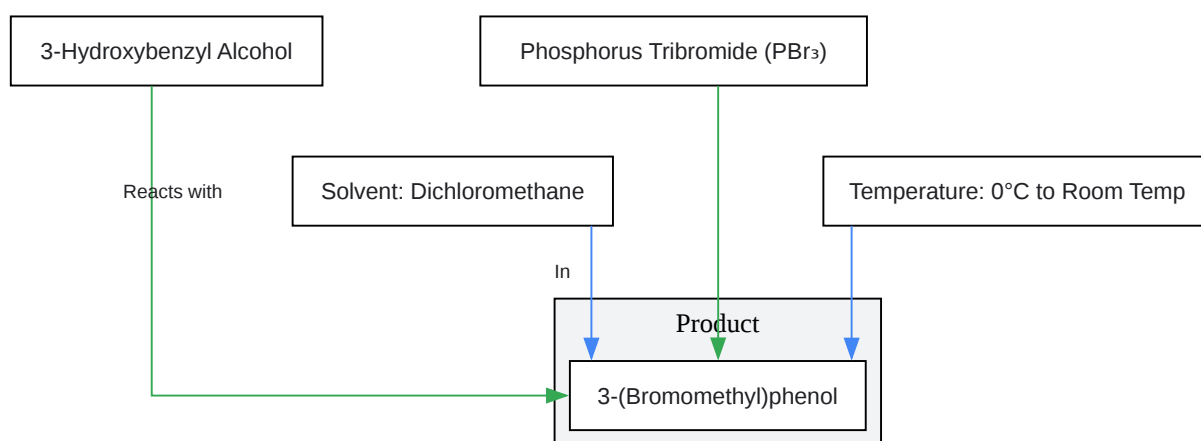
Synthesis of 3-(Bromomethyl)phenol

Two primary methods for the synthesis of **3-(Bromomethyl)phenol** are commonly cited:

- From 3-Hydroxybenzyl alcohol: This involves the reaction of 3-hydroxybenzyl alcohol with a brominating agent like phosphorus tribromide (PBr₃).[7][12] The reaction proceeds via an SN2 mechanism where the hydroxyl group is converted into a good leaving group and subsequently displaced by a bromide ion.[1]

- Bromination of m-Cresol (3-Methylphenol): This method represents an electrophilic aromatic substitution approach.[1] It selectively targets the methyl group for bromination to yield **3-(bromomethyl)phenol**.[1]

Below is a diagram illustrating the synthesis workflow from 3-hydroxybenzyl alcohol.



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Caption: Synthesis workflow for **3-(Bromomethyl)phenol**.

Experimental Protocols

Synthesis of 3-(Bromomethyl)phenol from 3-Hydroxybenzyl Alcohol

This protocol is based on a general procedure for the synthesis of m-hydroxybenzyl bromide.[7]
[12]

Materials and Reagents:

- 3-Hydroxybenzyl alcohol (3-hydroxymethylphenol)
- Phosphorus tribromide (PBr_3)

- Dichloromethane (CH_2Cl_2)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Water (H_2O)
- 50 mL round-bottom flask
- Magnetic stirrer
- Dropping funnel

Procedure:

- Charge a 50 mL round-bottom flask with 15 mL of dichloromethane and add 3-hydroxymethylphenol (0.5 g, 4.03 mmol).[\[7\]](#)[\[12\]](#)
- Cool the reaction mixture to 0°C using an ice bath.[\[7\]](#)[\[12\]](#)
- While stirring, add phosphorus tribromide (1.6 g, 0.56 mL, 6.04 mmol) dropwise to the mixture.[\[7\]](#)[\[12\]](#)
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1 hour.[\[7\]](#)[\[12\]](#)
- Upon completion of the reaction, dilute the mixture with 25 mL of dichloromethane.[\[7\]](#)[\[12\]](#)
- Wash the organic layer with 20 mL of water.[\[7\]](#)[\[12\]](#)
- Dry the organic layer with anhydrous Na_2SO_4 and concentrate it under reduced pressure to remove the solvent.[\[7\]](#)[\[12\]](#)
- The resulting product is a brown solid (0.65 g, yield: 86.3%).[\[7\]](#)[\[13\]](#)

Characterization:

- Mass Spectrum (ESI): $m/z = 187.0$ ($\text{M} + \text{H}^+$).[\[7\]](#)[\[13\]](#)

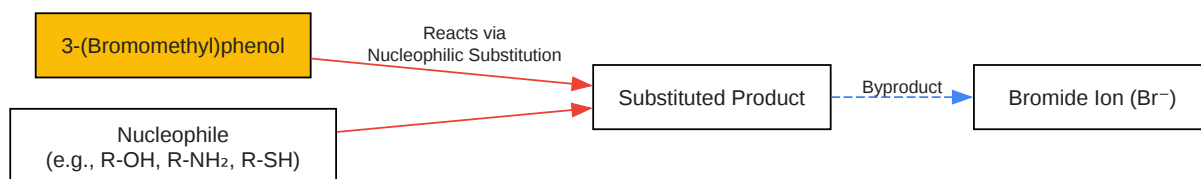
- ^1H NMR (300MHz, CDCl_3): δ 7.10-7.15 (t, 1H), 6.86-6.89 (d, 1H), 6.80 (d, 1H), 6.67-6.71 (m, 1H), 4.35-4.36 (d, 2H), 3.80-3.94 (broad peak, 1H).[7][13]

Applications in Research and Drug Development

3-(Bromomethyl)phenol is a versatile building block with applications across several scientific disciplines.[1]

- Organic Synthesis:** It serves as a crucial intermediate for synthesizing more complex molecules, including furan-based heterocycles.[1][7][12][13]
- Drug Development:** The compound is explored for its potential in designing molecules with specific biological activities.[1] It is used in the preparation of analogues for σ_2 receptors, such as tetrahydroisoquinoliny triazole carboxamides and triazole-substituted benzamides. [7][12][13]
- Medicinal Chemistry:** Research has shown that **3-(Bromomethyl)phenol** possesses antimicrobial properties, with effectiveness against bacterial strains like *E. coli* and *S. aureus*. [1] It has also been investigated for its cytotoxic properties against cancer cell lines, indicating potential anticancer applications.[1]
- Biochemical Assays:** It can be used as a probe in the study of enzyme mechanisms.[1]
- Polymer and Materials Science:** This compound is used in the production of specialty chemicals and materials.[1]

The high reactivity of the bromomethyl group is central to these applications, allowing for its incorporation into larger, more complex structures.



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Caption: General reactivity of **3-(Bromomethyl)phenol**.

Safety and Handling

3-(Bromomethyl)phenol is classified as harmful if swallowed and causes skin and serious eye irritation.[14] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be used in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[9]

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